

Application Note: Regioselective Synthesis of 2-Methoxy-4-methylsulfanyl-pyrimidine

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Compound of Interest

Compound Name: 2-Methoxy-4-methylsulfanyl-pyrimidine

CAS No.: 13208-17-8

Cat. No.: B15486672

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) Target CAS: 5751-22-4 Scale: Gram to Kilogram Preparative Scale

Abstract & Strategic Overview

The synthesis of **2-Methoxy-4-methylsulfanyl-pyrimidine** presents a classic challenge in heterocyclic chemistry: regiocontrol. The pyrimidine ring, when activated by halogens, possesses two electrophilic sites (C2 and C4). While both are susceptible to nucleophilic attack, the C4 position is kinetically favored due to the para-like resonance contribution from the N1 nitrogen and the inductive effect of N3.

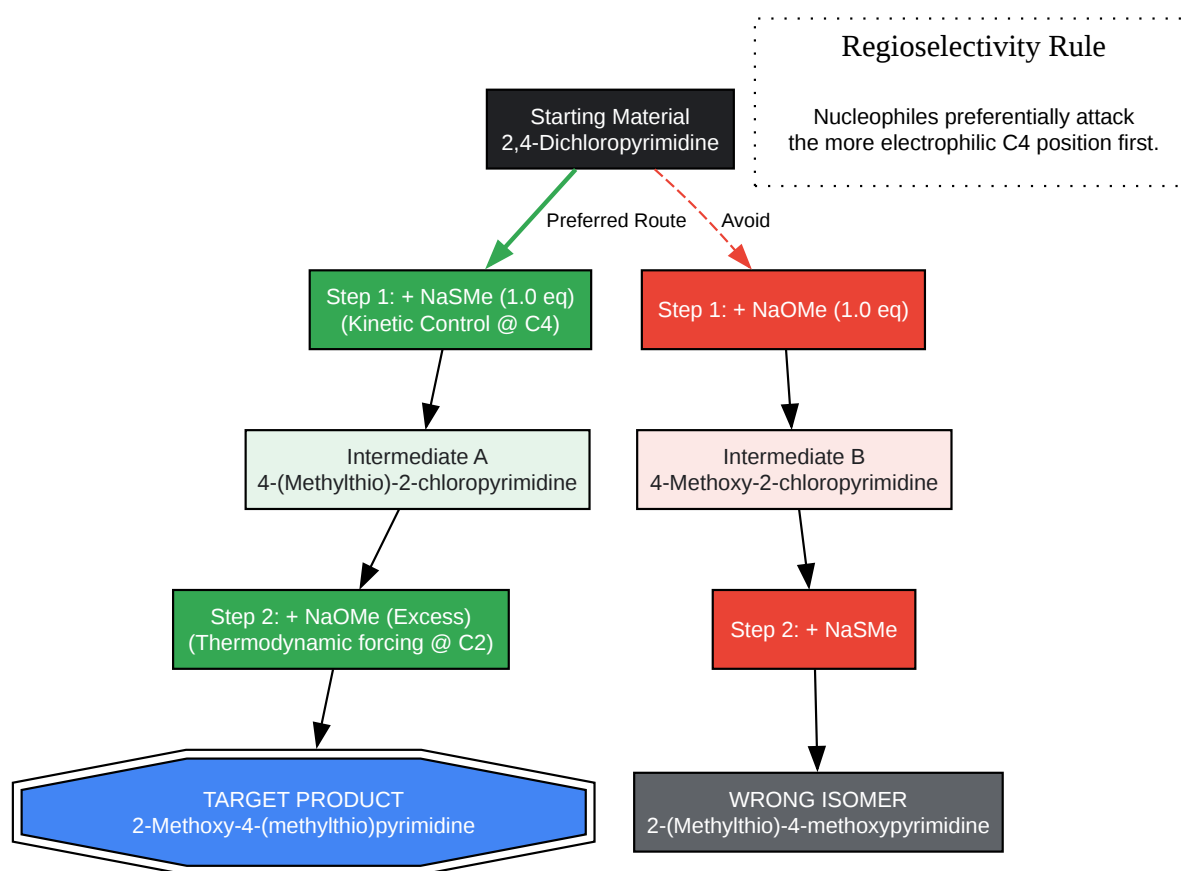
To synthesize the target molecule (2-OMe, 4-SMe), one cannot simply mix reagents. The order of nucleophile addition dictates the final isomer. This protocol utilizes a Sequential Displacement Strategy:

- First Displacement (C4): Installation of the thiomethyl group using sodium thiomethoxide.
- Second Displacement (C2): Installation of the methoxy group using sodium methoxide.

This route is superior to O-methylation of thiouracils due to higher yields, easier purification, and avoidance of N-alkylated byproducts (lactams).

Retrosynthetic Analysis & Pathway Logic

The following Graphviz diagram visualizes the critical decision tree for regioselectivity. The "C4-First" pathway is required to achieve the correct isomer.



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Caption: Regioselectivity workflow. The C4 position is more reactive; therefore, the substituent intended for C4 (SMe) must be introduced first.

Experimental Protocol

Phase 1: Synthesis of 4-(Methylthio)-2-chloropyrimidine

Objective: Selective substitution of the C4-Chlorine.

Reagents & Materials:

Reagent	MW (g/mol)	Equiv.	Role
2,4-Dichloropyrimidine	148.98	1.0	Substrate
Sodium Thiomethoxide (NaSMe)	70.09	1.05	Nucleophile
THF (Anhydrous)	-	10 Vol	Solvent

| Ammonium Chloride (sat. aq.) | - | - | Quench |

Procedure:

- Setup: Charge a 3-neck round-bottom flask with 2,4-Dichloropyrimidine (1.0 eq) and anhydrous THF (10 mL per gram of substrate). Cool the solution to -10°C using an ice/salt bath. Critical: Low temperature enhances regioselectivity.
- Addition: Dissolve NaSMe (1.05 eq) in a minimum amount of water or use solid NaSMe. Add strictly dropwise/portion-wise over 30 minutes, maintaining internal temperature < 0°C.
 - Note: An exotherm is expected. Rapid addition leads to bis-substitution (2,4-bis(methylthio)pyrimidine).
- Reaction: Stir at 0°C for 2 hours. Monitor by TLC (Hexane/EtOAc 8:2). The starting material () should disappear, replaced by the product ().
- Workup: Quench with saturated

- . Extract with Ethyl Acetate (3x). Wash combined organics with brine, dry over
 , and concentrate in vacuo.
- Purification: Recrystallize from Ethanol/Water or use flash chromatography if bis-substituted impurity is >5%.
 - Yield Expectation: 75-85%.
 - Characterization: ^1H NMR (CDCl_3) should show a thiomethyl singlet (~2.5 ppm) and two pyrimidine protons.

Phase 2: Synthesis of 2-Methoxy-4-(methylthio)pyrimidine

Objective: Displacement of the remaining C2-Chlorine.

Reagents & Materials:

Reagent	MW (g/mol)	Equiv.	Role
Intermediate (Phase 1)	160.62	1.0	Substrate
Sodium Methoxide (NaOMe)	54.02	1.5	Nucleophile

| Methanol (Anhydrous) | - | 10 Vol | Solvent |

Procedure:

- Setup: Dissolve the 4-(Methylthio)-2-chloropyrimidine (from Phase 1) in anhydrous Methanol.
- Addition: Add NaOMe (1.5 eq) as a 25% w/w solution in methanol or solid.
- Reaction: Heat the mixture to Reflux (65°C) for 4–6 hours.
 - Mechanistic Note: The C2 position is deactivated by the electron-donating SMe group at C4. Thermal energy is required to drive this second

reaction to completion.

- Monitoring: HPLC or TLC (Hexane/EtOAc 7:3). Look for the disappearance of the chloro-intermediate.
- Workup: Cool to room temperature. Concentrate to remove most Methanol. Resuspend residue in water and extract with DCM (Dichloromethane).
 - Why DCM? The product is moderately polar; DCM provides better recovery than Ether.
- Final Isolation: Dry organics (

), filter, and concentrate. The product often solidifies upon standing.
 - Yield Expectation: 80-90%.

Quality Control & Analytic Specifications

To validate the identity of the synthesized **2-Methoxy-4-methylsulfanyl-pyrimidine**, compare analytical data against these standards.

Parameter	Specification	Diagnostic Signal
Appearance	White to off-white solid	-
¹ H NMR	Consistent with structure	2.55 (s, 3H, SMe), 3.98 (s, 3H, OMe), 6.8 (d, 1H, H5), 8.1 (d, 1H, H6).
LC-MS	[M+H] ⁺ = 157.04	Single peak >98% area.
Regioisomer Check	NOE (Nuclear Overhauser Effect)	Irradiation of OMe signal should show enhancement of Pyrimidine H-5/H-6 if at C4 (Wrong Isomer). At C2 (Correct Isomer), NOE is minimal or distinct from C4-OMe patterns.

Troubleshooting & Optimization

Issue: Formation of 2,4-bis(methylthio)pyrimidine.

- Cause: Excess NaSMe or temperature too high during Step 1.
- Solution: Strictly control stoichiometry (1.05 eq) and keep $T < 0^{\circ}\text{C}$.

Issue: Incomplete reaction in Step 2.

- Cause: Deactivation of the ring by SMe.
- Solution: Use a higher boiling solvent (e.g., Ethanol with NaOEt, though this risks transesterification/exchange, so stick to MeOH/NaOMe but use a sealed tube at 80°C if reflux is insufficient).

Issue: "Scrambling" of substituents.

- Cause: Acidic conditions can cause hydrolysis.
- Solution: Maintain basic conditions throughout workup until the final wash.

Safety & Handling

- Methanethiol/NaSMe: Extremely foul odor (rotten cabbage) and toxic. MUST be handled in a well-ventilated fume hood. Treat all glassware with bleach (sodium hypochlorite) immediately after use to oxidize sulfur residues and neutralize odor.
- Chloropyrimidines: Potent skin sensitizers. Wear double nitrile gloves and long sleeves.

References

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